

Enzymatic Conversion of D-[2-13C]Threose in vitro: A Technical Guide

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Compound of Interest		
Compound Name:	D-[2-13C]Threose	
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This technical guide provides an in-depth overview of the enzymatic conversion of **D-[2-13C]Threose** in vitro. The primary focus is on the reduction of D-threose to D-threitol, a reaction catalyzed by the enzyme aldose reductase. This document outlines the core metabolic pathway, presents quantitative kinetic data, details experimental protocols for assaying enzyme activity and analyzing products, and provides visual workflows to facilitate understanding and experimental design.

Core Concepts: The Polyol Pathway and D-Threose Reduction

D-threose, a four-carbon aldose sugar, can be metabolized through the polyol pathway. The key enzyme in this conversion is aldose reductase (AR), an NADPH-dependent oxidoreductase. In this pathway, the aldehyde group of D-threose is reduced to a primary alcohol, yielding the corresponding sugar alcohol, D-threitol. The use of isotopically labeled **D-[2-13C]Threose** allows for precise tracking of the molecule and its metabolic fate through techniques such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Quantitative Data: Aldose Reductase Kinetics

The following table summarizes the kinetic parameters of human aldose reductase with L-threose as a substrate. While direct kinetic data for D-threose is not readily available in the



literature, the data for its enantiomer, L-threose, provides a valuable approximation for understanding the enzyme's efficiency in converting this tetrose sugar.

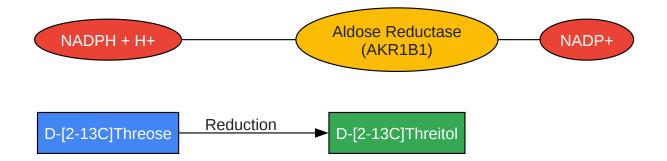
Substrate	Enzyme	Km (mM)	Vmax (µmol/min/mg protein)	Reference
L-Threose	Human Aldose Reductase	2.7	0.15	[1]

Note: The kinetic parameters can vary depending on the specific isoform of aldose reductase and the assay conditions.

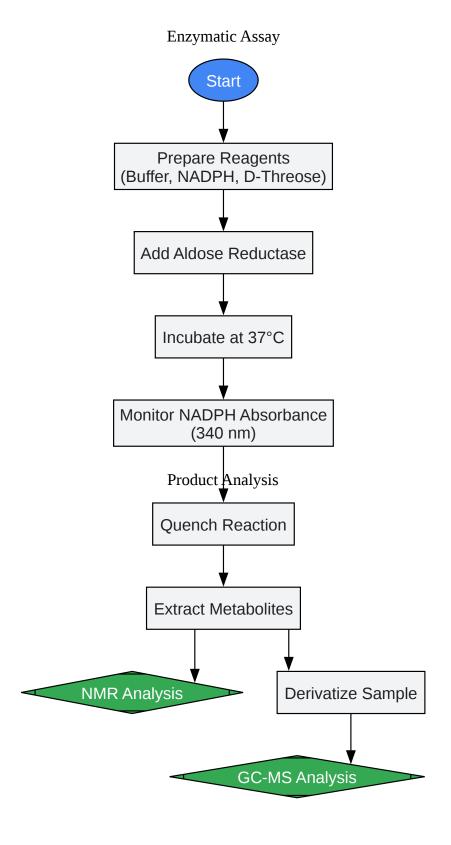
Signaling and Metabolic Pathway

The enzymatic conversion of D-Threose to D-Threitol is a direct, single-step reaction. Below is a diagram illustrating this metabolic process.



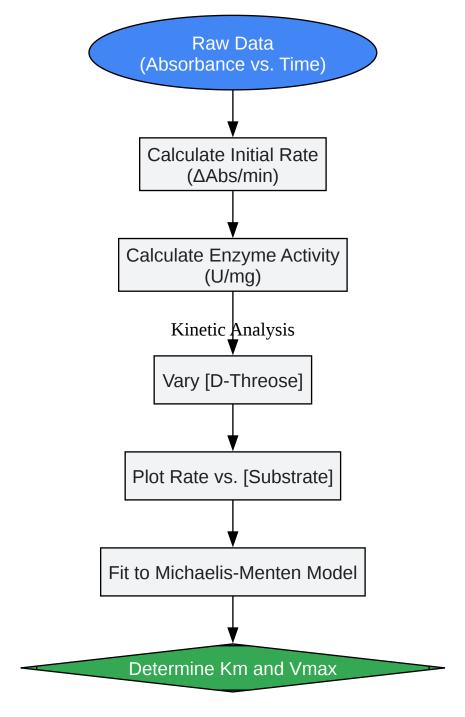








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References

- 1. NMR Sample Preparation [nmr.chem.umn.edu]
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